

A Comprehensive Technical Guide to Phthalide-3-Acetic Acid

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: **Phthalide-3-Acetic Acid**

Cat. No.: **B1581355**

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Abstract

Phthalide-3-Acetic Acid is a chemical compound with significant potential in various research and development sectors. This guide serves as a centralized resource for its fundamental physicochemical properties, providing essential data for laboratory and developmental applications. As a molecule of interest, understanding its core attributes is the first step in harnessing its potential. This document provides foundational information, including its CAS number and molecular weight, crucial for accurate experimental design and chemical synthesis.

Core Chemical Identifiers

The unambiguous identification of a chemical compound is critical for scientific reproducibility and safety. The Chemical Abstracts Service (CAS) number is a unique numerical identifier assigned to every chemical substance, ensuring that there is no ambiguity in which compound is being discussed, regardless of the naming convention used.

The primary identifiers for **Phthalide-3-Acetic Acid** are detailed below. This information is fundamental for procurement, regulatory compliance, and scientific documentation.

| Identifier | Value | Source(s) |
|-------------------|---|---|
| CAS Number | 4743-58-2 | [1] [2] [3] [4] [5] [6] [7] [8] |
| Molecular Formula | C10H8O4 | [1] [2] [3] [4] [6] |
| Molecular Weight | 192.17 g/mol | [1] [2] [3] [4] [6] |
| IUPAC Name | 2-(3-oxo-1H-2-benzofuran-1-yl)acetic acid | [3] [4] [6] |
| Synonyms | 1(3H)-Isobenzofuranone-3-acetic acid, 3-Oxo-1,3-dihydro-2-benzofuran-1-yl acetic acid | [1] [3] [4] [6] |

Structural Representation

A visual representation of a molecule's structure is often invaluable for understanding its chemical nature and potential reactivity.

Caption: 2D Chemical Structure of **Phthalide-3-Acetic Acid**.

This initial section provides the foundational data for **Phthalide-3-Acetic Acid**. The subsequent sections of this guide will delve into its synthesis, potential applications, and detailed experimental protocols where applicable, building upon these core identifiers.

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References

- 1. scbt.com [scbt.com]
- 2. PHTHALIDE-3-ACETIC ACID | 4743-58-2 [chemicalbook.com]
- 3. Phthalide-3-acetic acid, 98+% | Fisher Scientific [fishersci.ca]

- 4. Phthalide-3-acetic acid, 98+% 25 g | Buy Online | Thermo Scientific Alfa Aesar | Fisher Scientific [fishersci.at]
- 5. Phthalide-3-acetic acid, 98+% 5 g | Buy Online | Thermo Scientific Chemicals | thermofisher.com [thermofisher.com]
- 6. Ftalid-3-ättiksyra, 98+%, Thermo Scientific Chemicals 5 g | Buy Online | Thermo Scientific Alfa Aesar | Fisher Scientific [fishersci.se]
- 7. L05984.14 [thermofisher.com]
- 8. Phthalide-3-acetic acid, 98+% 25 g | Buy Online | Thermo Scientific Chemicals | thermofisher.com [thermofisher.com]
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